Technical Monograph: 1-(3-Chloropropyl)-4-phenylpiperidine

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Compound of Interest

Compound Name:	*1-(3-Chloropropyl)-4-phenylpiperidine*
Cat. No.:	*B8491699*

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Role: Strategic Synthon for Sigma-1, DAT, and Mu-Opioid Receptor Ligands

Part 1: Executive Technical Summary

1-(3-Chloropropyl)-4-phenylpiperidine is a bifunctional chemical intermediate characterized by a "privileged scaffold" (4-phenylpiperidine) linked to a reactive electrophilic handle (3-chloropropyl). In drug discovery, it serves as a critical building block for synthesizing bivalent ligands.

The 4-phenylpiperidine moiety is a proven pharmacophore for the Sigma-1 receptor (

R), Dopamine Transporter (DAT), and Mu-opioid receptor (MOR). The 3-chloropropyl chain acts as a precise spacer (approx. 3-4 carbons), allowing the attachment of a secondary binding element (e.g., a tetralin, indole, or another phenyl ring) to target allosteric sites or secondary pockets, thereby modulating selectivity and potency.

Chemical Identity

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Property	Detail
IUPAC Name	1-(3-Chloropropyl)-4-phenylpiperidine
Molecular Formula	$C_{14}H_{20}ClN$
Molecular Weight	237.77 g/mol
Key Functional Groups	Tertiary Amine (Basic center), Alkyl Chloride (Electrophile), Phenyl Ring (Lipophilic domain)
Primary Reactivity	Nucleophilic Substitution ( ) at the terminal chloride
Physical State	Viscous Oil (Free base) or Crystalline Solid (HCl salt)

Part 2: Synthetic Utility & Mechanism

The utility of this compound lies in its ability to undergo chemoselective alkylation. It is typically synthesized using 1-bromo-3-chloropropane. The distinct leaving group abilities ($Br^- > Cl^-$) allow for the controlled attachment of the propyl chain to the piperidine nitrogen without polymerizing or cyclizing prematurely.

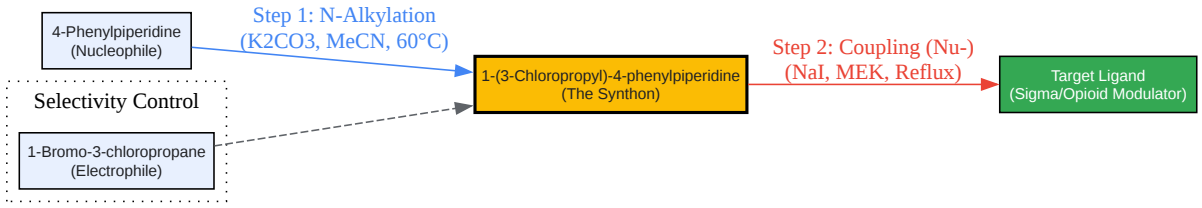
Mechanistic Pathway: The "Linker Strategy"

The synthesis and subsequent utilization follow a two-stage nucleophilic substitution workflow:

- Stage 1 (Formation): 4-Phenylpiperidine attacks the bromo end of 1-bromo-3-chloropropane. The chloride remains intact due to the lower reactivity of the C-Cl bond compared to C-Br under controlled conditions.
- Stage 2 (Coupling): The resulting **1-(3-chloropropyl)-4-phenylpiperidine** is then treated with a second nucleophile (Nu^-) to displace the chloride, utilizing the "Finkelstein effect" (iodide catalysis) if necessary to accelerate the reaction.

Visualization: Reaction Logic

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Figure 1: Chemoselective synthesis pathway utilizing the reactivity difference between bromide and chloride leaving groups.[1][2]

Part 3: Experimental Protocols

Note: All procedures must be performed in a fume hood with appropriate PPE. This compound is a skin sensitizer and potential neurotoxin precursor.

Protocol A: Synthesis of 1-(3-Chloropropyl)-4-phenylpiperidine

Objective: Selective mono-alkylation of 4-phenylpiperidine.

Reagents:

- 4-Phenylpiperidine (1.0 eq)
- 1-Bromo-3-chloropropane (1.2 eq) – Excess ensures mono-alkylation.
- Potassium Carbonate (

  ), anhydrous (3.0 eq)
- Acetonitrile (ACN) or Acetone (0.5 M concentration)

Procedure:

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- Preparation: In a round-bottom flask equipped with a magnetic stir bar, dissolve 4-phenylpiperidine in ACN.
- Base Addition: Add anhydrous

  . Stir for 10 minutes to ensure suspension.
- Alkylation: Add 1-bromo-3-chloropropane dropwise over 20 minutes at room temperature. Critical: Slow addition prevents bis-alkylation or quaternary salt formation.
- Reaction: Heat the mixture to 60°C (if using ACN) or reflux (if using Acetone) for 12–16 hours. Monitor via TLC (Mobile phase: DCM/MeOH 9:1). The bromide is displaced first.
- Workup: Filter off the inorganic salts (

  , excess

). Concentrate the filtrate under reduced pressure to obtain a crude oil.
- Purification: Purify via flash column chromatography on silica gel. Elute with Hexane:Ethyl Acetate (gradient 4:1 to 1:1).
  - Yield expectation: 75–85%.
  - Characterization:

    NMR should show the propyl chain signals and the triplet for

    around

    3.6 ppm.

Protocol B: Coupling to Generate Sigma Ligands

Objective: Displacement of the terminal chloride by a secondary nucleophile (e.g., a substituted phenol or amine).

Reagents:

- **1-(3-Chloropropyl)-4-phenylpiperidine** (1.0 eq)

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- Target Nucleophile (e.g., 4-fluorophenol) (1.1 eq)
- Cesium Carbonate (

) (2.0 eq) – Preferred for phenols.
- Sodium Iodide (NaI) (0.1 eq) – Catalyst (Finkelstein conditions).
- 2-Butanone (MEK) or DMF.

Procedure:

- Activation: Dissolve the synthon and the nucleophile in MEK. Add

  and catalytic NaI.
- Reflux: Heat to reflux (80°C) for 24 hours. The NaI converts the alkyl chloride to a transient, highly reactive alkyl iodide in situ.
- Quench: Cool to RT, dilute with water, and extract with Ethyl Acetate (3x).
- Isolation: Wash organics with brine, dry over

  , and concentrate. Convert to HCl salt for stability/crystallization.

Part 4: Applications in Drug Discovery

Sigma-1 Receptor (R) Ligands

The 4-phenylpiperidine moiety binds to the primary orthosteric site of the

receptor. The 3-chloropropyl chain is used to reach the secondary hydrophobic binding pocket.

- Strategy: Reacting this intermediate with bulky aromatic amines (e.g., tetrahydroisoquinolines) creates high-affinity

  antagonists used in neuropathic pain research.

Vesamicol Analogs (VAChT Inhibitors)

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While Vesamicol utilizes a cyclohexanol ring, 4-phenylpiperidine analogs linked via propyl chains have been explored as Vesicular Acetylcholine Transporter (VAChT) ligands.[3]

- Relevance: These ligands are used as PET radiotracers for imaging cholinergic neurodegeneration in Alzheimer's disease.

Dopamine Transporter (DAT) Probes

Derivatives of this scaffold (often with substitutions on the phenyl ring) act as DAT inhibitors. The propyl linker is essential for maintaining the correct distance between the basic nitrogen and the lipophilic accessory domain.

Comparative Data: Scaffold Potency

Receptor Target	Role of 4-Phenylpiperidine	Role of Propyl Linker	Typical (nM)
Sigma-1	Primary Pharmacophore	Spacer to hydrophobic pocket	1 – 50 nM
Mu-Opioid	Orthosteric Binding	Tolerance modulation	10 – 500 nM
hERG Channel	Off-target liability	Flexibility increases risk	> 1000 nM (Desired)

Part 5: Safety & Handling (E-E-A-T)

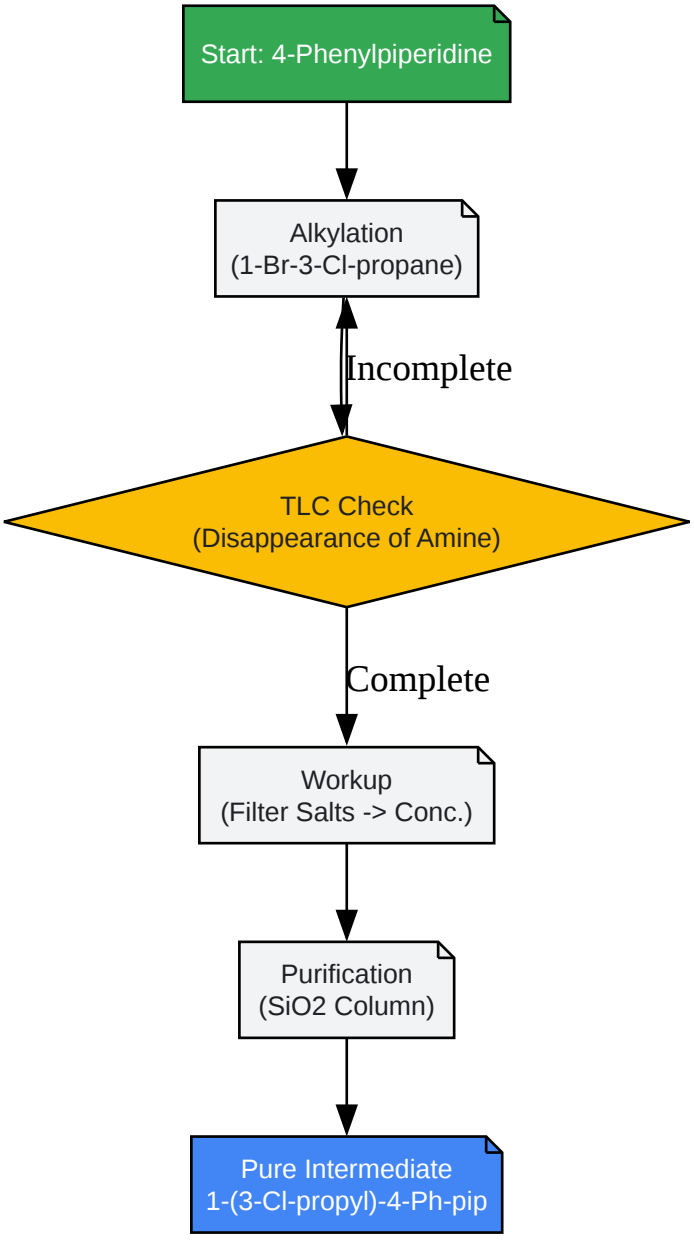
Warning: Structural Alert. This compound contains a 4-phenylpiperidine backbone. While 4-phenylpiperidine itself is not the neurotoxin MPTP (which contains a double bond in the ring), metabolic oxidation in vivo or improper synthetic conditions could theoretically generate pyridinium species.

- Handling: Always handle as if it is a potent neurotoxin. Use double gloving (Nitrile) and work in a certified fume hood.
- Skin Contact: The alkyl chloride moiety is a strong alkylating agent and vesicant. It can cause delayed burns and sensitization.

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- Disposal: Quench all reaction mixtures with aqueous ammonium hydroxide before disposal to destroy unreacted alkyl chlorides.

Workflow Visualization



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Figure 2: Operational workflow for the isolation of the title compound.

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